

Preparation of Larotrectinib Sulfate Stock Solution for Cell Culture

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Larotrectinib is a potent and highly selective inhibitor of Tropomyosin Receptor Kinases (TRKA, TRKB, and TRKC)[1][2][3]. It is utilized in cancer research and drug development for studying TRK-driven cancers. This document provides a detailed protocol for the preparation of **Larotrectinib Sulfate** stock solutions for use in cell culture experiments. Accurate preparation and storage of the stock solution are critical for obtaining reproducible and reliable experimental results.

Larotrectinib Sulfate Properties

Larotrectinib Sulfate is the sulfate salt of Larotrectinib[4]. It appears as an off-white to yellow or pinkish-yellow solid[4]. The solubility of **Larotrectinib Sulfate** is pH-dependent[4][5].

Quantitative Data Summary

The following table summarizes the key quantitative data for the preparation of **Larotrectinib Sulfate** stock solutions.



Parameter	Value	Source
Molecular Weight	526.51 g/mol	[1]
Solubility in DMSO	50 - 100 mg/mL (94.96 - 189.92 mM)	[1][6][7][8][9][10][11]
Solubility in Ethanol	10 - 100 mg/mL (18.99 - 189.92 mM)	[1][6][7][8][9]
Solubility in Water	< 1 mg/mL (insoluble or slightly soluble)	[1][6][9]
Storage of Powder	-20°C for up to 3 years	[1]
Storage of Stock Solution (in DMSO)	-80°C for up to 1 year; -20°C for up to 6 months	[1][11][12]

Experimental Protocol: Preparation of a 10 mM Larotrectinib Sulfate Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Larotrectinib Sulfate** in Dimethyl Sulfoxide (DMSO).

Materials:

- Larotrectinib Sulfate powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- · Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses



Procedure:

- Pre-weighing Preparation: Before opening, bring the vial of **Larotrectinib Sulfate** powder to room temperature to prevent condensation.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of Larotrectinib Sulfate powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.265 mg of Larotrectinib Sulfate (Molecular Weight = 526.51 g/mol).
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the microcentrifuge
 tube containing the powder. To continue the example, add 1 mL of DMSO to the 5.265 mg of
 Larotrectinib Sulfate. It is recommended to use fresh, high-quality DMSO as moisture can
 reduce the solubility of the compound[7].
- Dissolution: Close the tube tightly and vortex thoroughly until the powder is completely
 dissolved. Gentle warming in a water bath (not exceeding 37°C) or sonication can be used to
 aid dissolution if necessary[1]. Visually inspect the solution to ensure there are no
 undissolved particulates.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile cryovials.
- Storage: Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for shorter-term storage (up to 6 months)[1][11][12].

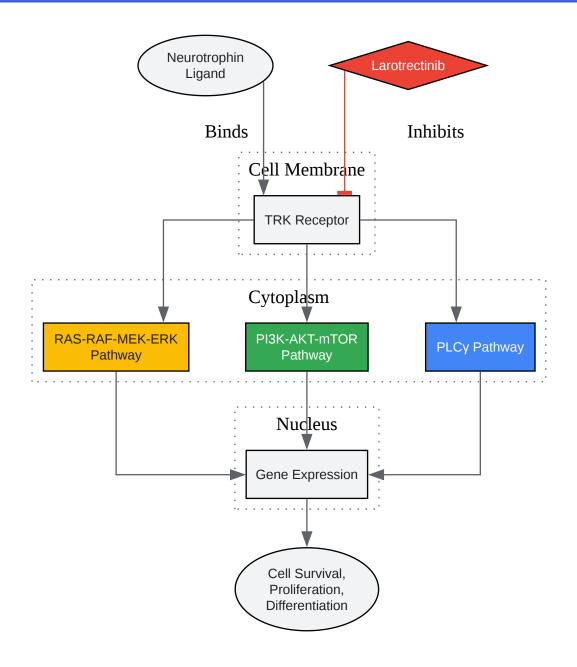
Working Solution Preparation:

For cell culture experiments, the concentrated DMSO stock solution must be further diluted in a sterile cell culture medium to the final desired working concentration (e.g., 10 nM, 100 nM, 1000 nM)[1][7]. It is crucial to ensure that the final concentration of DMSO in the cell culture medium is non-toxic to the cells, typically below 0.1%.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the TRK signaling pathway inhibited by Larotrectinib and the experimental workflow for preparing the stock solution.





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Caption: TRK signaling pathway and the inhibitory action of Larotrectinib.



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Caption: Experimental workflow for **Larotrectinib Sulfate** stock solution preparation.



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